

In-Depth Technical Guide to Benzyl tetrahydro-2H-pyran-4-carboxylate

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Compound of Interest

Compound Name: *Benzyl tetrahydro-2H-pyran-4-carboxylate*

Cat. No.: *B1290441*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl tetrahydro-2H-pyran-4-carboxylate is a heterocyclic organic compound with the chemical formula $C_{13}H_{16}O_3$. It serves as a crucial intermediate in the synthesis of a variety of more complex molecules, particularly in the realm of pharmaceutical and fine chemical development. Its structural features, including the tetrahydropyran ring and the benzyl ester group, make it a versatile building block in medicinal chemistry. The stable tetrahydropyran scaffold is a common motif in numerous biologically active natural products and synthetic drugs, often contributing to improved pharmacokinetic and pharmacodynamic properties.^[1] This guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **Benzyl tetrahydro-2H-pyran-4-carboxylate**.

Chemical and Physical Properties

A summary of the key quantitative data for **Benzyl tetrahydro-2H-pyran-4-carboxylate** is presented in the table below for easy reference and comparison.

Property	Value	Source
Chemical Formula	C ₁₃ H ₁₆ O ₃	[2][3]
Molecular Weight	220.26 g/mol	[2][3]
CAS Number	871022-58-1	[2]
Appearance	White or off-white solid	[1]
Purity	≥95%	[2]
Storage Conditions	2-8°C, dry, sealed	[2][3]

Synthesis and Experimental Protocols

The primary method for the synthesis of **Benzyl tetrahydro-2H-pyran-4-carboxylate** is the Fischer esterification of tetrahydro-2H-pyran-4-carboxylic acid with benzyl alcohol in the presence of an acid catalyst. This reaction is a classic and widely used method for the preparation of esters.[4][5][6][7][8]

Experimental Protocol: Fischer Esterification

Materials:

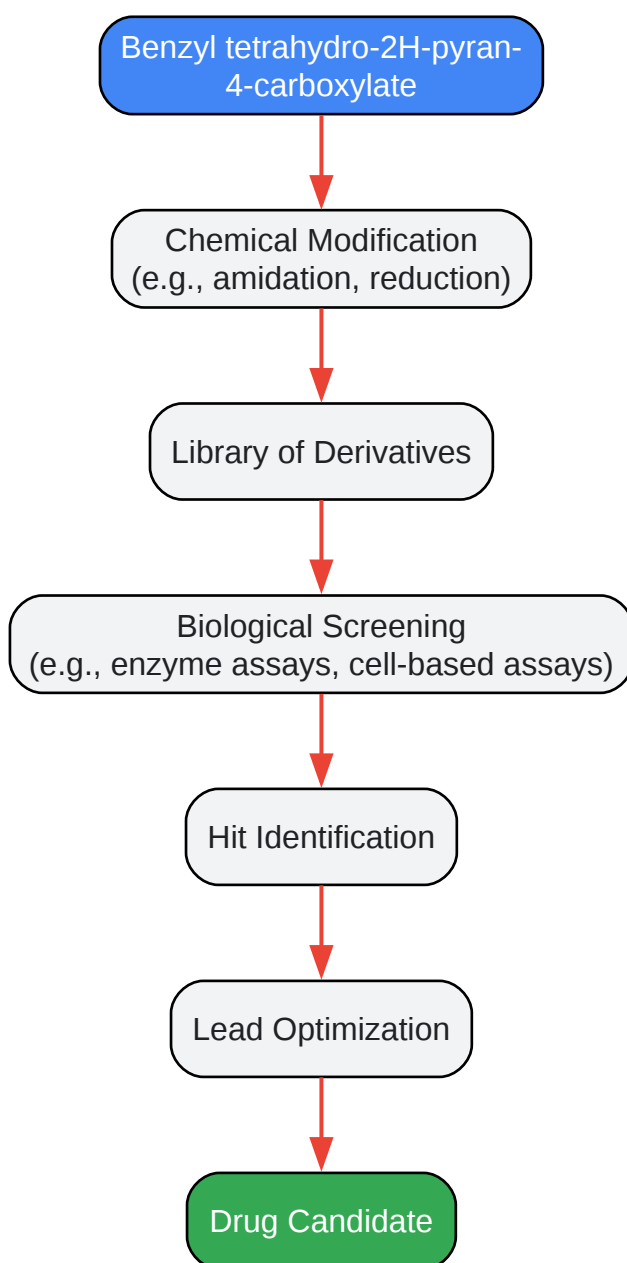
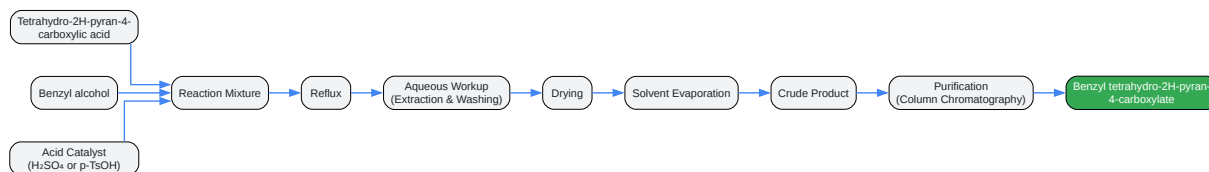
- Tetrahydro-2H-pyran-4-carboxylic acid
- Benzyl alcohol (in excess, can also serve as the solvent)
- Concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (p-TsOH) as a catalyst
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄) for drying
- Sodium bicarbonate (NaHCO₃) solution (saturated)
- Brine (saturated aqueous sodium chloride)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Round-bottom flask

- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, combine tetrahydro-2H-pyran-4-carboxylic acid and a molar excess of benzyl alcohol.
- Slowly add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the mixture while stirring.
- Attach a reflux condenser and heat the reaction mixture to reflux. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- If benzyl alcohol is used in large excess, it can be removed under reduced pressure. Otherwise, dilute the reaction mixture with an organic solvent like diethyl ether or ethyl acetate.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter the drying agent and concentrate the organic phase using a rotary evaporator to obtain the crude **Benzyl tetrahydro-2H-pyran-4-carboxylate**.
- The crude product can be further purified by column chromatography on silica gel if necessary.

A general workflow for the synthesis is depicted below:



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